

# Chlorpyrifos-d10 comparison other internal standards

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## Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

Cat. No.: S804346

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## Confirmed Specifications for Chlorpyrifos-d10

The search confirmed that D10-Chlorpyrifos is a deuterated internal standard used specifically for Gas Chromatography (GC) analysis. The table below summarizes its verified specifications [1]:

Specification	Details
Chemical Name	D10-Chlorpyrifos (IS solution)
Concentration	50 ppm
Certification	ISO 17034 (Certified Reference Material, CRM)
Primary Application	Internal Standard for GC analysis
Key Compliance	Meets APEDA, NPOP Organic, and FSSAI requirements

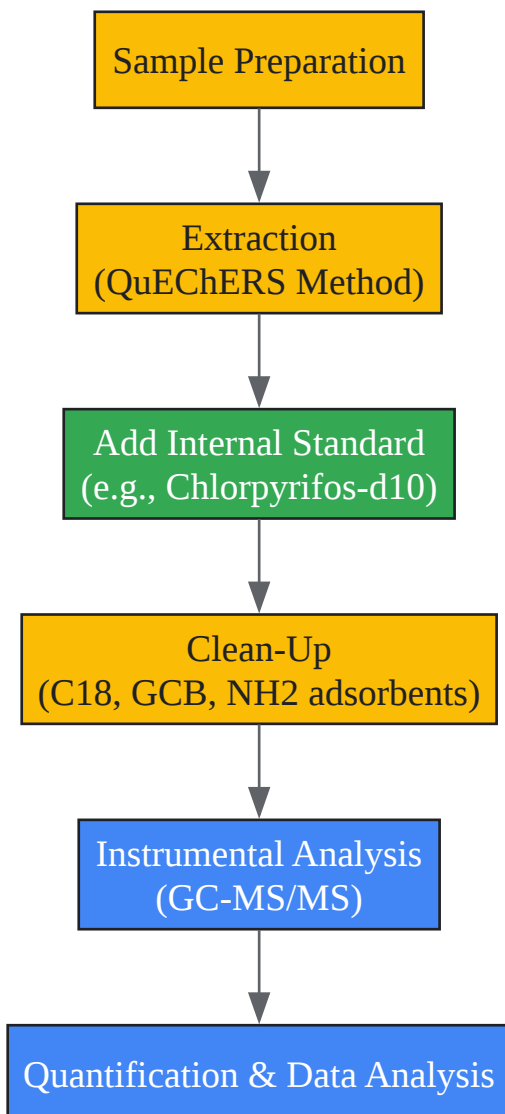
## Information Gaps and Limitations

A comprehensive comparison guide requires more detail than was available in the search results. The following information was not found:

- **Direct alternatives:** No other specific internal standards (e.g., other deuterated compounds or chemical analogs) for pesticide analysis were mentioned for comparison.
- **Performance data:** Search results lacked experimental data on critical performance metrics such as retention time stability, signal-to-noise ratio, matrix effect compensation, and recovery rates.
- **Comparative methodologies:** No studies or protocols directly comparing **Chlorpyrifos-d10** against other internal standards in experimental settings were available.

## Contextual Analytical Workflow

The search results indicate that **Chlorpyrifos-d10** is used in advanced analytical techniques. The following diagram illustrates a general pesticide residue analysis workflow where such an internal standard would be applied, based on methodologies found in the search results [2] [3].



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### Pesticide Residue Analysis Workflow

The internal standard is typically added after extraction to correct for losses during the subsequent clean-up and analysis steps [2].

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## References

1. D10-Chlorpyrifos(IS solution) - [vcert.org](http://vcert.org) [[vcert.org](http://vcert.org)]
2. Analysis of pesticide residues in commercially available ... [[sciencedirect.com](http://sciencedirect.com)]
3. Exploring sources of inaccuracy and irreproducibility in the ... [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

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